

In-Depth Technical Guide to Procymidox-d5: Properties, Synthesis, and Analysis

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Compound of Interest

Compound Name: Procymidox-d5

Cat. No.: B15557640

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This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and analytical methodologies related to **Procymidox-d5**. This deuterated analog of the dicarboximide fungicide Procymidone serves as a crucial internal standard for quantitative analysis in various matrices.

Core Physical and Chemical Properties

Procymidox-d5 is the isotopically labeled version of Procymidone, containing five deuterium atoms. While specific experimental data for the physical properties of the deuterated form are not readily available in public literature, the properties are expected to be very similar to its non-deuterated counterpart, Procymidone. The primary difference lies in the molecular weight due to the presence of deuterium.

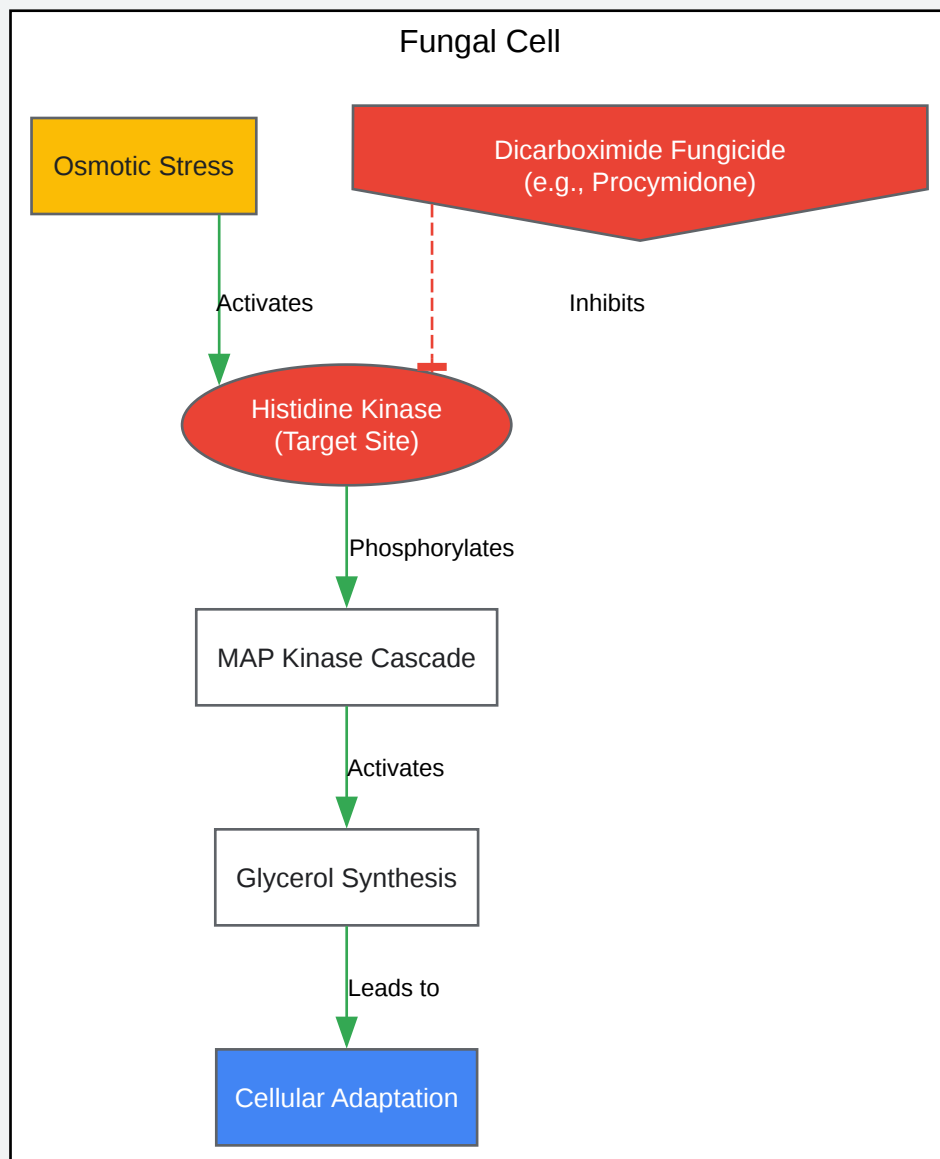
Table 1: Physical and Chemical Properties of **Procymidox-d5** and Procymidone

Property	Procymidox-d5	Procymidone
Molecular Formula	C ₁₃ H ₆ D ₅ Cl ₂ NO ₂	C ₁₃ H ₁₁ Cl ₂ NO ₂
Molecular Weight	289.17 g/mol [1]	284.14 g/mol
CAS Number	Not specified for d5, Unlabeled: 32809-16-8	32809-16-8
Appearance	Assumed to be a colorless crystalline solid	Colorless crystalline solid[2]
Melting Point	Not available	164 - 167 °C[3]
Boiling Point	Not available	Decomposes above 360 °C[2]
Water Solubility	Not available	2.4 mg/L at 20°C[2]
Log P (octanol-water)	Not available	3.3[2]
Synonyms	3-(3,5-Dichlorophenyl)-1,5- dimethyl-3- azabicyclo[3.1.0]hexane-2,4- dione-d5	Sumilex, Dicyclidine, Procymidox

Mechanism of Action: Dicarboximide Fungicides

Procymidone, and by extension **Procymidox-d5**, belongs to the dicarboximide class of fungicides. Their mode of action involves the disruption of the osmotic signal transduction pathway in fungi. This pathway is critical for fungi to adapt to changes in their osmotic environment. Dicarboximides are thought to inhibit a histidine kinase involved in this signaling cascade, leading to an accumulation of intracellular solutes and subsequent cell lysis.

Proposed Signaling Pathway of Dicarboximide Fungicides

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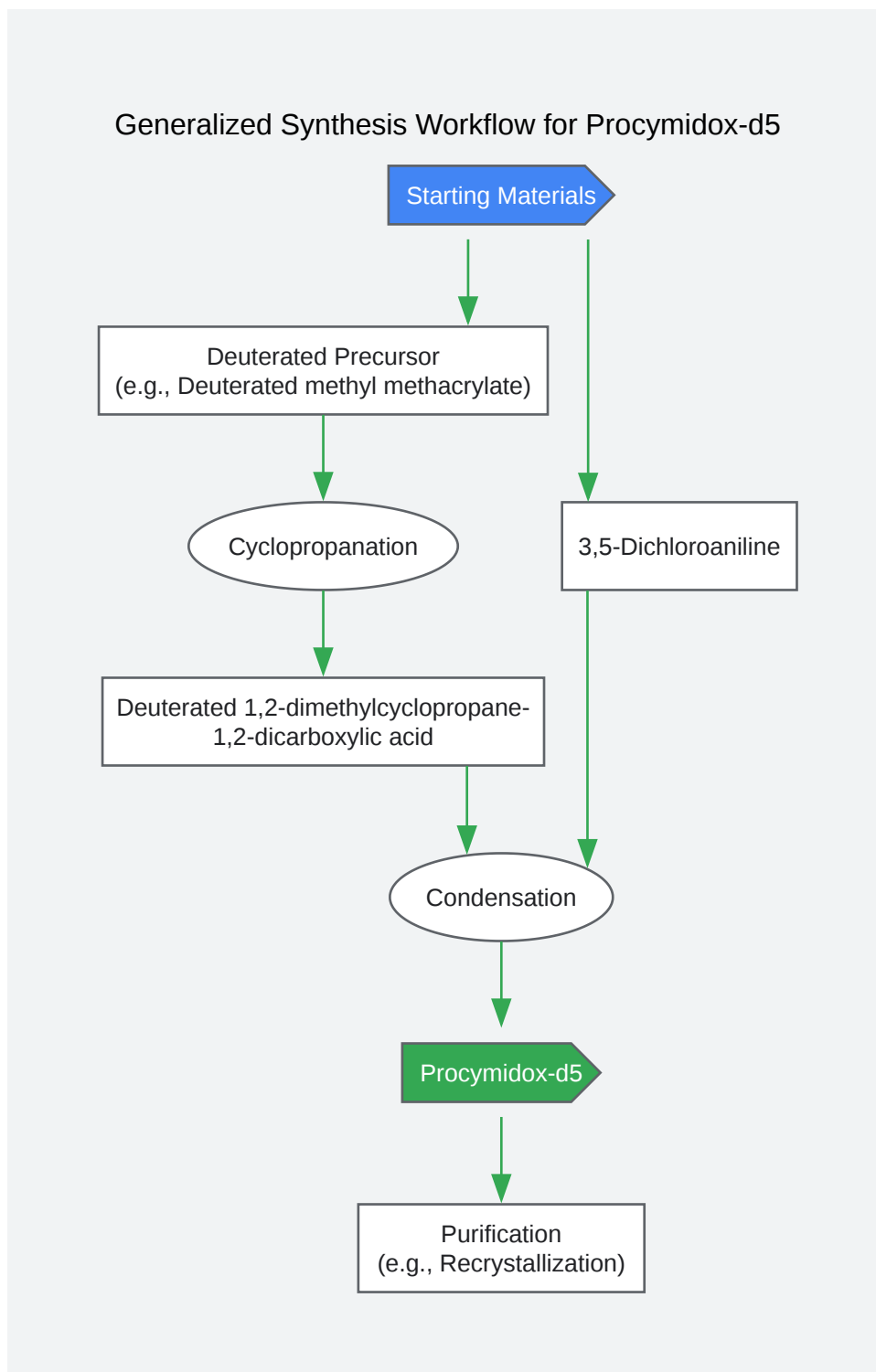
Caption: Proposed mechanism of action for dicarboximide fungicides.

Experimental Protocols

Synthesis of Procymidox-d5

A specific, detailed synthesis protocol for **Procymidox-d5** is not readily available in peer-reviewed literature. However, it can be synthesized by modifying the established synthesis of Procymidone, incorporating deuterated starting materials. The general synthesis of Procymidone involves the reaction of 1,2-dimethylcyclopropane-1,2-dicarboxylic acid with 3,5-dichloroaniline.

A plausible route for the synthesis of **Procymidox-d5** would involve the use of deuterated precursors. For instance, deuterated methyl methacrylate could be used in the initial steps to form the deuterated cyclopropane ring. General methods for deuterium labeling of organic molecules often involve techniques such as acid- or base-catalyzed exchange with a deuterium source (e.g., D₂O), or the use of deuterated reducing agents.



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Caption: A logical workflow for the synthesis of **Procymidox-d5**.

Analytical Method for the Determination of Procymidone Residues using Procymidox-d5 as an Internal Standard

This protocol describes a general method for the quantitative analysis of Procymidone in a food matrix (e.g., fruits, vegetables) using gas chromatography-mass spectrometry (GC-MS) with **Procymidox-d5** as an internal standard.

1. Sample Preparation (QuEChERS Method)

- Homogenization: Homogenize a representative sample of the food matrix.
- Extraction:
 - Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube.
 - Add 10 mL of acetonitrile.
 - Add an appropriate amount of **Procymidox-d5** internal standard solution.
 - Add a salt mixture (e.g., 4 g MgSO_4 , 1 g NaCl , 1 g sodium citrate tribasic dihydrate, 0.5 g sodium citrate dibasic sesquihydrate).
 - Shake vigorously for 1 minute.
 - Centrifuge at ≥ 3000 rcf for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Transfer a 1 mL aliquot of the upper acetonitrile layer to a 2 mL microcentrifuge tube containing a d-SPE cleanup mixture (e.g., 150 mg MgSO_4 , 50 mg primary secondary amine (PSA)).
 - Vortex for 30 seconds.
 - Centrifuge at high speed for 2 minutes.
- Final Extract: The supernatant is ready for GC-MS analysis.

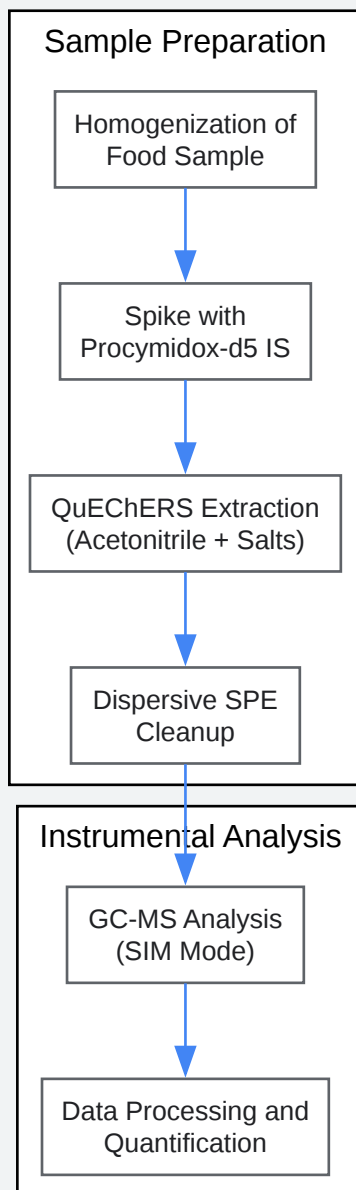
2. GC-MS Analysis

- Gas Chromatograph (GC) Conditions:
 - Column: A suitable capillary column for pesticide analysis (e.g., DB-5ms, 30 m x 0.25 mm ID x 0.25 μ m film thickness).
 - Injector: Splitless mode at 250-280 °C.
 - Oven Temperature Program: An optimized temperature gradient, for example, start at 70 °C, hold for 2 minutes, ramp to 280 °C at 10-25 °C/min, and hold for 5-10 minutes.
 - Carrier Gas: Helium at a constant flow rate (e.g., 1.0-1.2 mL/min).
- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM).
 - Ions to Monitor:
 - Procymidone: Quantifier ion (e.g., m/z 283) and qualifier ions (e.g., m/z 255, 96).
 - **Procymidox-d5**: Quantifier ion (e.g., m/z 288) and qualifier ions.

3. Quantification

- A calibration curve is constructed by plotting the ratio of the peak area of the Procymidone quantifier ion to the peak area of the **Procymidox-d5** quantifier ion against the concentration of Procymidone standards. The concentration of Procymidone in the sample is then determined from this calibration curve.

Experimental Workflow for Procymidone Residue Analysis



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Caption: Workflow for the analysis of Procymidone residues.

Conclusion

Procymidox-d5 is an indispensable tool for the accurate quantification of the fungicide Procymidone in various samples. This guide provides essential information on its properties, mechanism of action, and detailed analytical protocols. While specific physical data for the deuterated form remains limited, the data for Procymidone serves as a reliable reference. The provided experimental workflows offer a solid foundation for researchers and scientists in the fields of analytical chemistry, food safety, and environmental science.

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References

- [1. Procymidox-d5 | CAS | LGC Standards \[lgcstandards.com\]](#)
- [2. apvma.gov.au \[apvma.gov.au\]](#)
- [3. 32809-16-8 · Procymidone Standard · 161-11214\[Detail Information\]\[Laboratory Chemicals-FUJIFILM Wako Pure Chemical Corporation \[labchem-wako.fujifilm.com\]](#)
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